

Pegadricase: A Deep Dive into its Structure and Function for Gout Therapy

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Compound of Interest

Compound Name: Pegadricase
CAS No.: 1040753-26-1
Cat. No.: B15723482

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Introduction

Pegadricase (formerly known as pegsiticase or SEL-037) is a novel pegylated recombinant uricase developed for the treatment of chronic refractory gout. This condition is characterized by persistently elevated serum uric acid (sUA) levels and symptomatic gout, which is inadequately controlled by conventional oral urate-lowering therapies. **Pegadricase** addresses the root cause of gout by enzymatically degrading uric acid into a more soluble and readily excretable compound. A significant advancement in its clinical application is its co-administration with ImmTOR, a nanoparticle formulation of sirolimus, designed to mitigate the immunogenic response often associated with biologic therapies. This guide provides a comprehensive technical overview of the structure, function, and analytical methodologies related to **Pegadricase**.

Structure of Pegadricase

Pegadricase is a covalent conjugate of a recombinant uricase enzyme and polyethylene glycol (PEG).

Uricase Core

The enzymatic core of **Pegadricase** is a recombinant urate oxidase (uricase, EC 1.7.3.3) derived from the yeast *Candida utilis*. This enzyme is a homotetramer, meaning it is composed of four identical protein subunits. Each subunit has a molecular weight of approximately 32-34 kDa, contributing to a total molecular weight of the uricase tetramer of about 128-136 kDa.^[1] Uricase from *Candida utilis* is known for its stability and high specific activity.

Polyethylene Glycol (PEG) Conjugation

To enhance its pharmacokinetic profile and reduce immunogenicity, the recombinant uricase is pegylated. Specifically, 20-kDa PEG chains are covalently attached to the primary amines of the uricase enzyme.^[2] This process of PEGylation increases the hydrodynamic size of the molecule, which prolongs its circulating half-life by reducing renal clearance and protecting it from proteolytic degradation.

Table 1: Structural Properties of **Pegadricase**

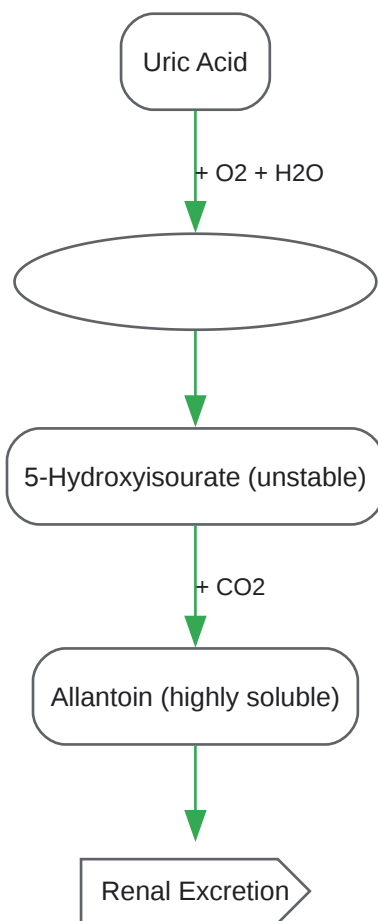
Component	Description
Enzyme Core	Recombinant urate oxidase (uricase) from <i>Candida utilis</i>
Quaternary Structure	Homotetramer
Subunit Molecular Weight	~32-34 kDa
Total Protein Molecular Weight	~128-136 kDa
PEG Moiety	20-kDa polyethylene glycol
Conjugation Chemistry	Covalent attachment to primary amines

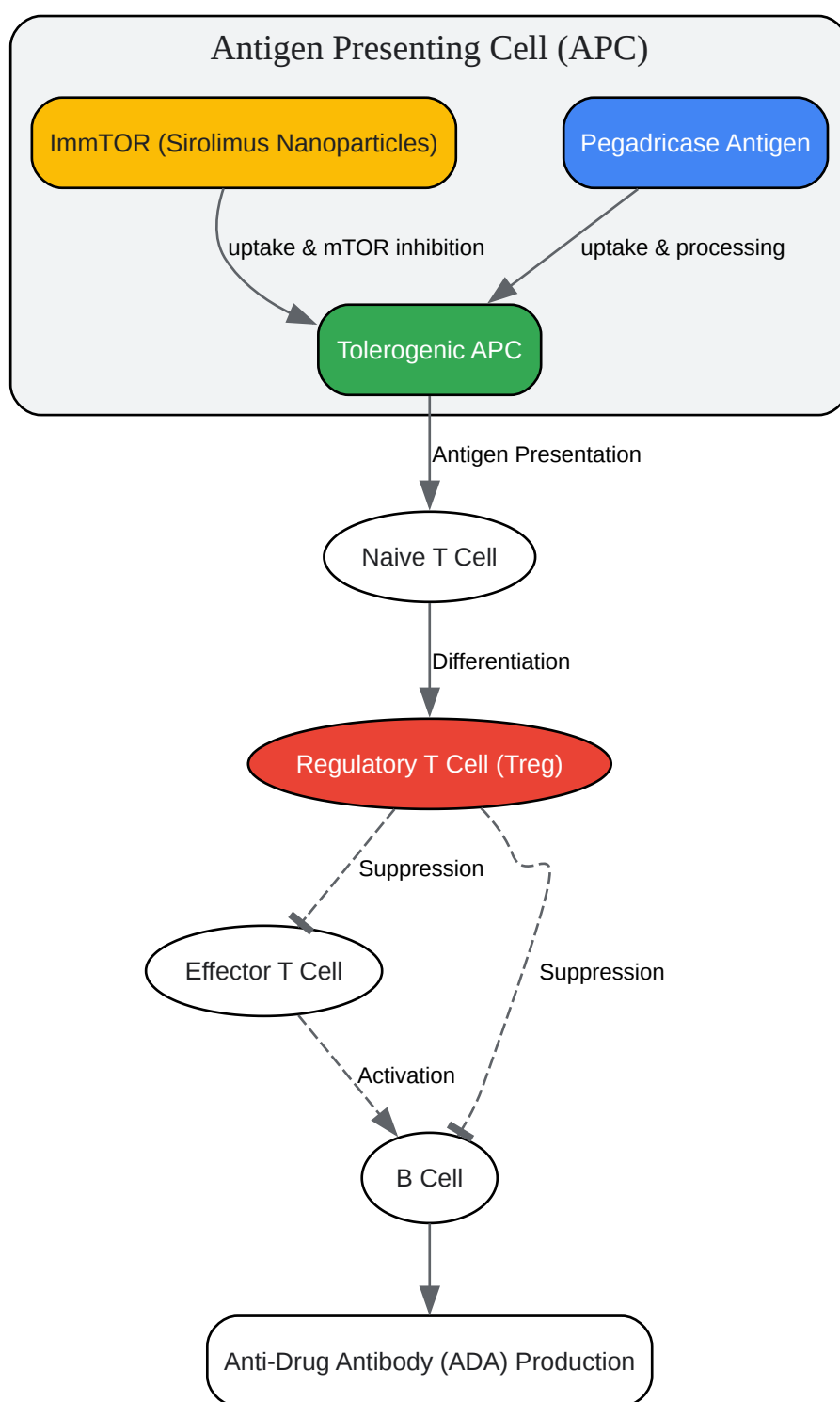
Function and Mechanism of Action

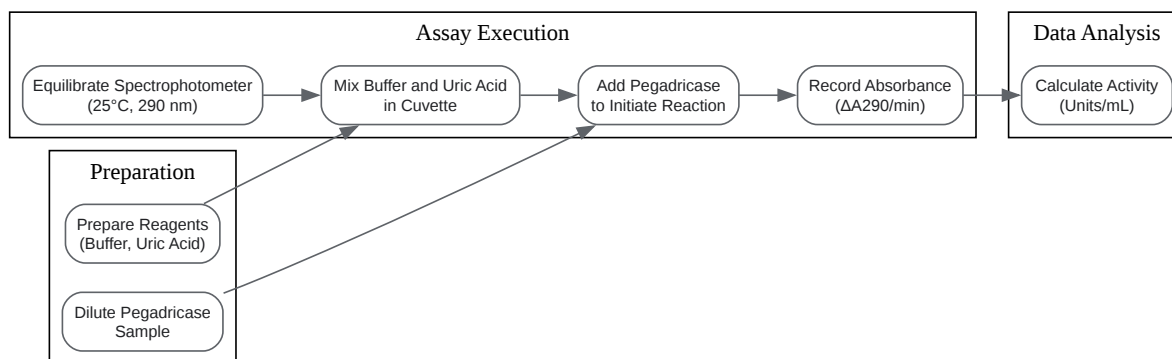
Enzymatic Activity

Pegadricase functions by catalyzing the enzymatic oxidation of uric acid to 5-hydroxyisourate, which is an unstable intermediate that non-enzymatically decomposes to allantoin.^[1] Allantoin is approximately 5 to 10 times more soluble in urine than uric acid, facilitating its efficient

excretion by the kidneys. This enzymatic action provides a rapid and profound reduction in serum uric acid levels.







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References

- 1. Uricase from *Candida utilis*, Recombinant(EC 1.7.3.3) - Creative Enzymes [[creative-enzymes.com](https://www.creative-enzymes.com)]
- 2. ard.bmj.com [ard.bmj.com]
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